

Revolutionizing Research: Generating High-Quality Data with PidPort's Annotation Tools

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In the fast-paced world of drug discovery and development, the ability to efficiently generate accurate and reproducible research data is paramount. PidPort, a cloud-based digital pathology platform, offers a suite of powerful annotation tools designed to streamline the analysis of whole slide images (WSIs) and facilitate the generation of robust quantitative data for research applications. These tools empower researchers, scientists, and drug development professionals to unlock critical insights from pathological specimens, accelerating the journey from preclinical research to clinical application.

PidPort's intuitive interface and advanced functionalities, including AI-powered analytics, provide a comprehensive solution for managing, annotating, and analyzing digital pathology images. The platform's annotation capabilities are central to its utility in research, enabling the precise identification and quantification of key histological features. This, in turn, allows for the generation of high-quality, structured data suitable for training artificial intelligence models, validating biomarkers, and assessing therapeutic efficacy.

This document provides detailed application notes and protocols for leveraging PidPort's annotation tools for research data generation, with a focus on oncology and drug development.

Application Notes

The annotation tools within the PidPort platform are instrumental in the development of artificial intelligence (AI) models for pathological diagnosis and analysis. By enabling precise delineation and classification of various tissue types and cellular features on whole slide images (WSIs), researchers can generate the high-quality, annotated datasets required for training and validating deep learning algorithms.

A key application is the development of AI models for cancer diagnosis and grading. For instance, in a study focused on prostate cancer, PidPort's annotation tools were utilized to classify prostate adenocarcinoma on core needle biopsy WSIs into "indolent" (suitable for active surveillance) and "aggressive" (requiring definitive therapy) categories. This classification was based on the Gleason scoring system, a critical prognostic indicator.

The performance of the resulting AI model demonstrates the power of high-quality annotated data in training accurate diagnostic tools. The model achieved a high level of accuracy in distinguishing between indolent and aggressive prostate cancer, showcasing the potential of this technology to assist pathologists in making critical treatment decisions.

Quantitative Data Summary

The following table summarizes the performance of an AI model developed using data annotated within the PidPort platform for the classification of prostate adenocarcinoma.

Performance Metric	Indolent Classification	Aggressive Classification
ROC-AUC	0.846	0.980

This data is derived from a study on the classification of prostate adenocarcinoma using deep learning models trained on annotated whole slide images.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The generation of high-quality research data using PidPort's annotation tools involves a systematic workflow. The following protocols outline the key steps for annotating WSIs for the development of a pathology AI model.

Protocol 1: Annotation of Histopathological Features for AI Model Training

Objective: To create a dataset of annotated WSIs for training a deep learning model to classify specific pathological features (e.g., tumor regions, cell types).

Materials:

- Whole Slide Images (WSIs) of tissue specimens (e.g., formalin-fixed, paraffin-embedded tissue sections stained with hematoxylin and eosin - H&E)
- PidPort cloud-based digital pathology platform
- Workstation with a high-resolution monitor

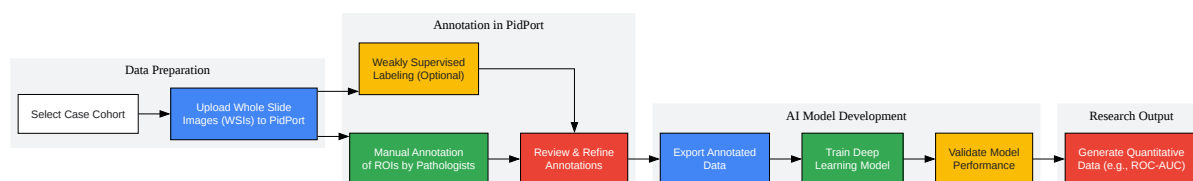
Procedure:

- Case and Image Selection:
 - Select a cohort of cases with definitive pathological diagnoses relevant to the research question.
 - Upload the corresponding WSIs to the PidPort platform. For the prostate cancer study, a dataset of 1300 core needle biopsy WSIs was utilized for training.[1][2]
- Annotation by Pathologists:
 - Experienced pathologists access the WSIs through the PidPort viewer.
 - Utilizing PidPort's drawing and annotation tools, pathologists manually delineate regions of interest (ROIs) on the WSIs.
 - For the prostate cancer model, annotations were made to identify and classify Gleason patterns 3, 4, and 5 of adenocarcinoma.[3]
 - Each annotation is assigned a specific label corresponding to the pathological feature (e.g., "Gleason Pattern 3," "Tumor Stroma," "Normal Epithelium").

- Weakly Supervised Learning Approach (Optional but Recommended):
 - In cases with large datasets, a weakly supervised learning approach can be employed to expedite the annotation process.
 - Initially, pathologists provide slide-level labels (e.g., "indolent," "aggressive") without detailed annotations.
 - The AI model is first trained on these slide-level labels to identify potential regions of interest.
 - Pathologists then review and refine the AI-suggested annotations using PidPort's tools, significantly reducing the manual annotation workload.
- Data Curation and Quality Control:
 - A second pathologist or a quality control team reviews a subset of the annotated slides to ensure consistency and accuracy of the annotations.
 - Any discrepancies are resolved through consensus.
- Export of Annotated Data:
 - The annotated data, including the image coordinates of the delineated regions and their corresponding labels, is exported from the PidPort platform.
 - This structured data is then used as the ground truth for training and validating the deep learning model.

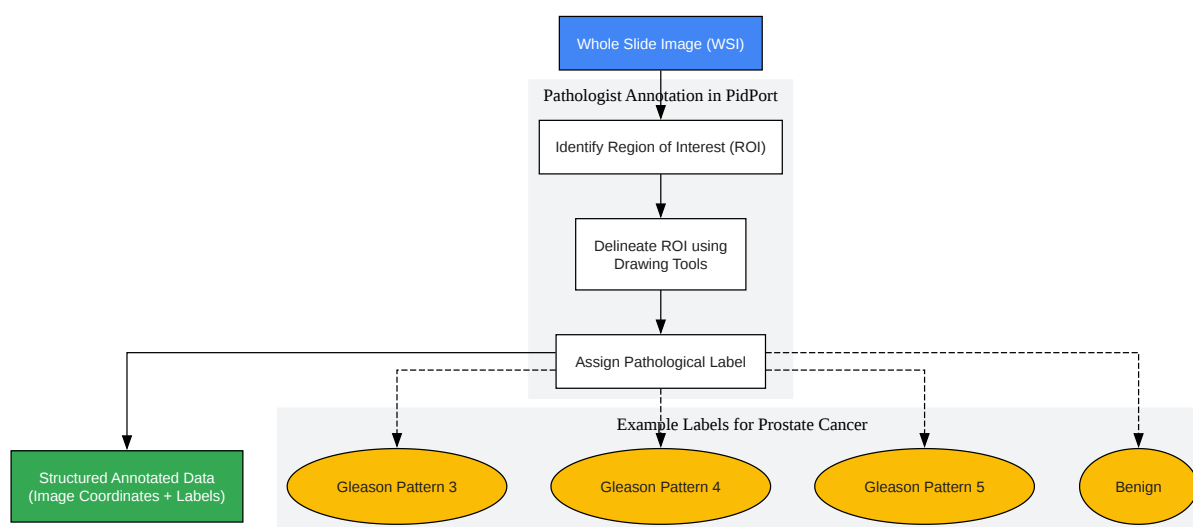
Visualizing the Research Workflow

The following diagrams illustrate the key workflows in utilizing PidPort for research data generation and AI model development.



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Caption: Experimental workflow for AI model development using PidPort.



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Caption: Logical flow of the annotation process within the PidPort platform.

By providing a robust and user-friendly environment for the annotation of digital pathology images, PidPort empowers research teams to generate the high-quality, structured data necessary to drive innovation in drug discovery and development. The ability to create large, accurately annotated datasets is a critical step in harnessing the power of artificial intelligence to unlock new frontiers in medicine.

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References

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- [3. researchgate.net \[researchgate.net\]](#)
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